

Technical Master File: 2,4-Dichloropyridine-3-sulfonamide

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Compound of Interest

Compound Name: 2,4-Dichloropyridine-3-sulfonamide

Cat. No.: B13295245

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CAS: 1773488-10-0 | Molecular Formula: C₅H₄Cl₂N₂O₂S | MW: 227.07 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary & Scaffold Utility

2,4-Dichloropyridine-3-sulfonamide is a high-value heterocyclic building block characterized by a "triad of reactivity." It possesses two electrophilic sites (C2 and C4 chlorines) activated by the pyridine nitrogen and the electron-withdrawing sulfonamide group at C3.[\[1\]](#)

Why this scaffold matters:

- **Regioselective Functionalization:** The C4 position is electronically and sterically differentiated from C2, allowing for sequential nucleophilic aromatic substitutions (S_NAr).
- **Medicinal Relevance:** It serves as a core pharmacophore for loop diuretics (analogous to Torsemide intermediates) and kinase inhibitors (targeting PI3K/mTOR pathways), where the sulfonamide acts as a critical hydrogen-bond donor/acceptor in the ATP-binding pocket.
- **Agrochemical Utility:** The halogenated pyridine-sulfonamide motif is prevalent in acetolactate synthase (ALS) inhibitor herbicides.[\[1\]](#)

Synthetic Pathways: Construction of the Core

While commercially available, in-house preparation is often required for scale-up or isotopic labeling.^{[1][2]} Two primary routes exist: the Directed Ortho-Lithiation (DoM) route (preferred for discovery) and the Sandmeyer route (preferred for process chemistry).

Route A: Directed Ortho-Lithiation (DoM)

Best for: Small-scale, high-purity synthesis.^{[1][2]}

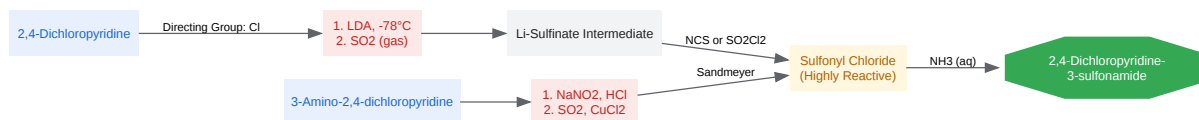
The C3 position of 2,4-dichloropyridine is an ideal "cleft" for lithiation due to the inductive acidification by the two flanking chlorine atoms.

- **Lithiation:** 2,4-Dichloropyridine is treated with LDA at -78°C. The lithium species is stabilized by coordination with the C2 and C4 chlorines.^{[1][2]}
- **Sulfinylation:** Quench with SO₂ gas to form the lithium sulfinate.
- **Oxidation/Amidation:** Treatment with NCS (N-chlorosuccinimide) or SO₂Cl₂ converts the sulfinate to the sulfonyl chloride, followed by immediate reaction with aqueous ammonia.

Route B: The Sandmeyer Sequence

Best for: Multi-kilogram scale, cost-efficiency.^[1]

- **Starting Material:** 3-Amino-2,4-dichloropyridine.^{[1][2]}
- **Diazotization:** Reaction with NaNO₂/HCl generates the diazonium salt.^[3]
- **Chlorosulfonylation:** The diazonium species is decomposed in the presence of SO₂ and CuCl₂ (Meerwein reaction conditions) to yield 2,4-dichloropyridine-3-sulfonyl chloride.^{[1][2]}
- **Amidation:** Reacting with NH₃/NH₄OH yields the sulfonamide.



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Figure 1: Comparison of the Lithiation (DoM) and Sandmeyer synthetic routes.

Reactivity Profile & Regioselectivity

The critical challenge in working with this scaffold is controlling the site of Nucleophilic Aromatic Substitution (S_NAr).

The Regioselectivity Hierarchy

- C4 Position (Primary Reactive Site):
 - Electronic: Para-like relationship to the pyridine nitrogen makes it highly activated.
 - Steric: Less hindered than C2. The C3-sulfonamide group exerts steric pressure on both sides, but the C2 position is "sandwiched" between the ring nitrogen and the sulfonamide, making C4 significantly more accessible.
- C2 Position (Secondary Reactive Site):
 - Electronic: Highly activated (ortho to N, ortho to SO₂NH₂).
 - Steric: Blocked. Substitution at C2 usually requires smaller nucleophiles or higher temperatures after C4 has been substituted (if using excess nucleophile).

Causality in Experimental Design[2]

- To target C4: Use stoichiometric equivalents (1.0–1.1 eq) of the nucleophile at low temperatures (0°C to RT).[4] The kinetic product is almost exclusively the C4-substituted congener.[1][2]

- To target C2: This is difficult directly. A common strategy is to first block C4 (e.g., with a removable group or if the final drug target requires C4 substitution first) or use specific solvent effects (non-polar solvents can sometimes favor C2 via coordination mechanisms, though rare in this specific scaffold).

Experimental Protocols

Protocol A: Synthesis of 2,4-Dichloropyridine-3-sulfonamide (Sandmeyer Approach)

Adapted from standard chloropyridine sulfonyl chloride preparations (e.g., US Patents for Torsemide intermediates).^{[1][2]}

Reagents:

- 3-Amino-2,4-dichloropyridine (10.0 g, 61.3 mmol)^{[1][2]}
- Conc. HCl (30 mL)
- Sodium Nitrite (4.65 g, 67.4 mmol)
- Glacial Acetic Acid (50 mL)
- Sulfur Dioxide (gas) or saturated SO₂/AcOH solution
- CuCl₂ (2.0 g)

Step-by-Step Methodology:

- **Diazotization:** Suspend the amine in Conc. HCl and Acetic Acid.^[4] Cool to -5°C. Add NaNO₂ (dissolved in min. water) dropwise, maintaining temp < 0°C. Stir for 45 mins to ensure complete formation of the diazonium salt.
- **Chlorosulfonylation:** In a separate vessel, saturate glacial acetic acid with SO₂ gas at 0°C. Add CuCl₂.
- **Decomposition:** Slowly pour the cold diazonium solution into the SO₂/CuCl₂ mixture. Caution: Vigorous evolution of N₂ gas. Allow to warm to room temperature and stir for 2 hours.

- Quench: Pour the reaction mixture into ice water (200 mL). The sulfonyl chloride may precipitate as an oil or solid. Extract with DCM (3 x 50 mL).
- Amidation: Cool the DCM layer to 0°C. Slowly bubble NH₃ gas or add NH₄OH (28%, 20 mL) with vigorous stirring.
- Isolation: Separate phases. Acidify the aqueous phase slightly (pH 5) to precipitate any sulfonamide dissolved as the salt, or simply evaporate the organic layer. Recrystallize from Ethanol/Water.^[5]

Protocol B: C4-Selective SNA_r Displacement

Targeting the synthesis of a 4-amino-2-chloro-3-sulfonamide derivative.

Reagents:

- **2,4-Dichloropyridine-3-sulfonamide** (1.0 eq)^{[1][2][6]}
- Amine Nucleophile (e.g., Benzylamine) (1.1 eq)
- Base: Triethylamine (2.0 eq) or K₂CO₃ (2.0 eq)
- Solvent: Acetonitrile (MeCN) or THF.

Methodology:

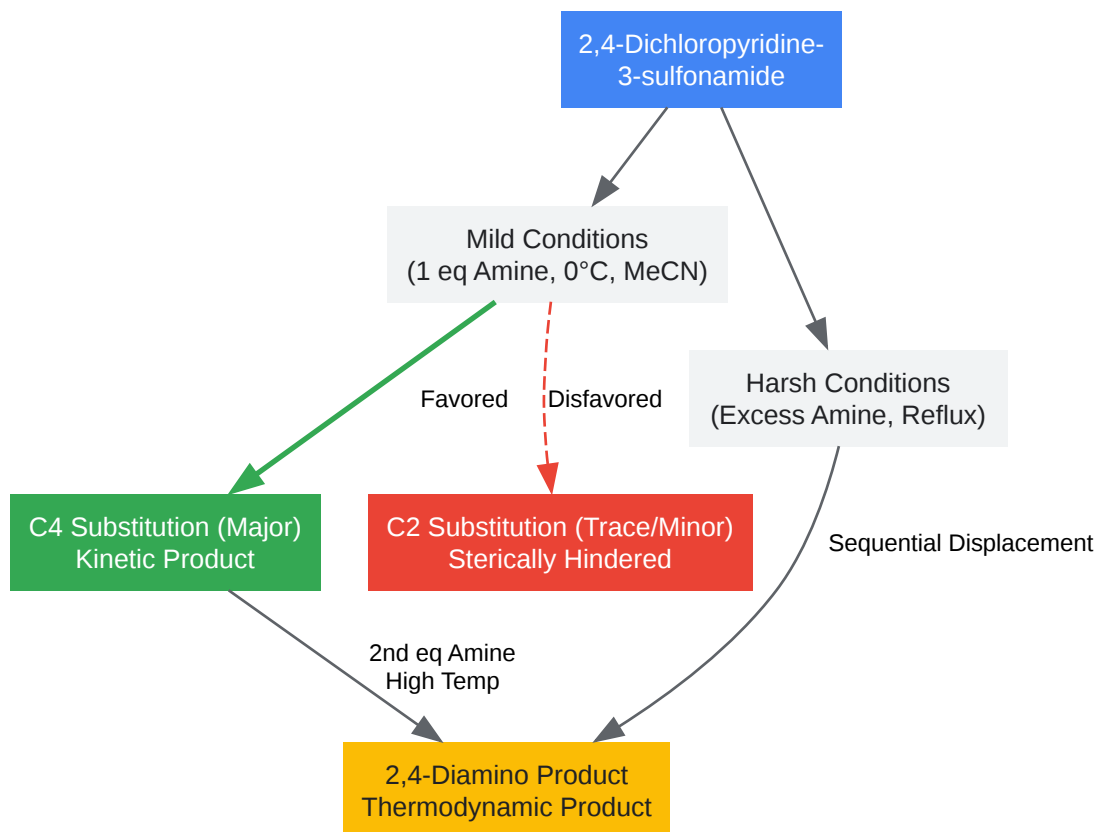
- Dissolve the sulfonamide in MeCN (0.2 M concentration).
- Add the base.^[7]
- Cool to 0°C. Cooling is critical to maximize regioselectivity.
- Add the amine nucleophile dropwise.
- Monitor by LCMS. Conversion to the C4-substituted product usually occurs within 1-2 hours at 0°C–RT.^{[1][2]}
 - Note: If C2 substitution is observed (rare), lower temperature to -20°C.

- Workup: Evaporate solvent, redissolve in EtOAc, wash with 1N HCl (to remove unreacted amine), then Brine. Dry over MgSO₄.^[4]

Data & Physical Properties^{[1][2][5][8][9][10]}

Property	Value	Notes
Appearance	Off-white to pale yellow solid	
Melting Point	178–182 °C	Depends on purity/polymorph
pKa (Sulfonamide)	~9.5	Acidic proton on -SO ₂ NH ₂
Solubility	DMSO, DMF, MeOH (Hot)	Poor solubility in water/hexanes
Storage	2–8°C, Inert Atmosphere	Hygroscopic; protect from moisture

Visualization: Reaction Workflow



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Figure 2: Regioselectivity decision tree for nucleophilic attack on the scaffold.

Safety & Handling

- Sensitization: Sulfonamides are known sensitizers. Handle with gloves and avoid inhalation.
- Corrosivity: The sulfonyl chloride intermediate (if synthesizing in-house) is corrosive and lachrymatory.[1]
- Pressure: Diazotization reactions generate nitrogen gas. Ensure reaction vessels are vented properly to prevent over-pressurization.

References

- Regioselectivity in Dichloropyridines: J. Org. Chem. 2015, 80, 15, 7757–7763. [Link](#) (Discusses C4 vs C2 selectivity in analogous pyrimidines/pyridines).
- Synthesis of Heteroaryl Sulfonamides: Org. Lett. 2015, 17, 12, 2988–2991. [Link](#) (Methodology for organozinc/lithiation route).
- Torsemide Intermediate Synthesis: U.S. Patent 4,018,929.[7] [Link](#) (Describes the chlorosulfonation of chloropyridines).
- BLD Pharm Catalog Entry: **2,4-Dichloropyridine-3-sulfonamide** (CAS 1773488-10-0).[1][2] [Link](#) (Physical properties and commercial availability).

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Sources

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